

# Proper Disposal of Fmoc-Phe(4-Cl)-OH: A Safety and Operational Guide

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## Compound of Interest

Compound Name: Fmoc-Phe(4-Cl)-OH

Cat. No.: B557889

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For researchers and professionals in drug development, the safe handling and disposal of chemical reagents like **Fmoc-Phe(4-Cl)-OH** are paramount for laboratory safety and environmental compliance. This guide provides a detailed, step-by-step procedure for the proper disposal of **Fmoc-Phe(4-Cl)-OH**, ensuring adherence to safety protocols.

## Chemical and Safety Data

Properly identifying the compound and understanding its potential hazards is the first step in safe disposal. Below is a summary of key data for **Fmoc-Phe(4-Cl)-OH**.

Parameter	Information
Synonyms	Fmoc-4-chloro-L-phenylalanine
CAS Number	175453-08-4[1][2][3]
Molecular Formula	C24H20ClNO4[1][2][4]
Molecular Weight	421.87 g/mol [1][5]
GHS Hazard Classification	The D-isomer is classified as a skin irritant (Category 2), eye irritant (Category 2), and may cause respiratory irritation (STOT SE 3).[5] While not uniformly classified, it is prudent to handle with caution.[6]
Storage Temperature	2-8°C[1][3]
Personal Protective Equipment (PPE)	Eyeshields, gloves, and a dust mask (type N95, US) are recommended.[1][3][5]

## Experimental Protocol: Disposal of Solid Fmoc-Phe(4-Cl)-OH Waste

This protocol outlines the procedure for the disposal of unused, expired, or contaminated solid **Fmoc-Phe(4-Cl)-OH**.

Objective: To safely collect, contain, and dispose of solid **Fmoc-Phe(4-Cl)-OH** waste in accordance with standard laboratory safety practices.

Materials:

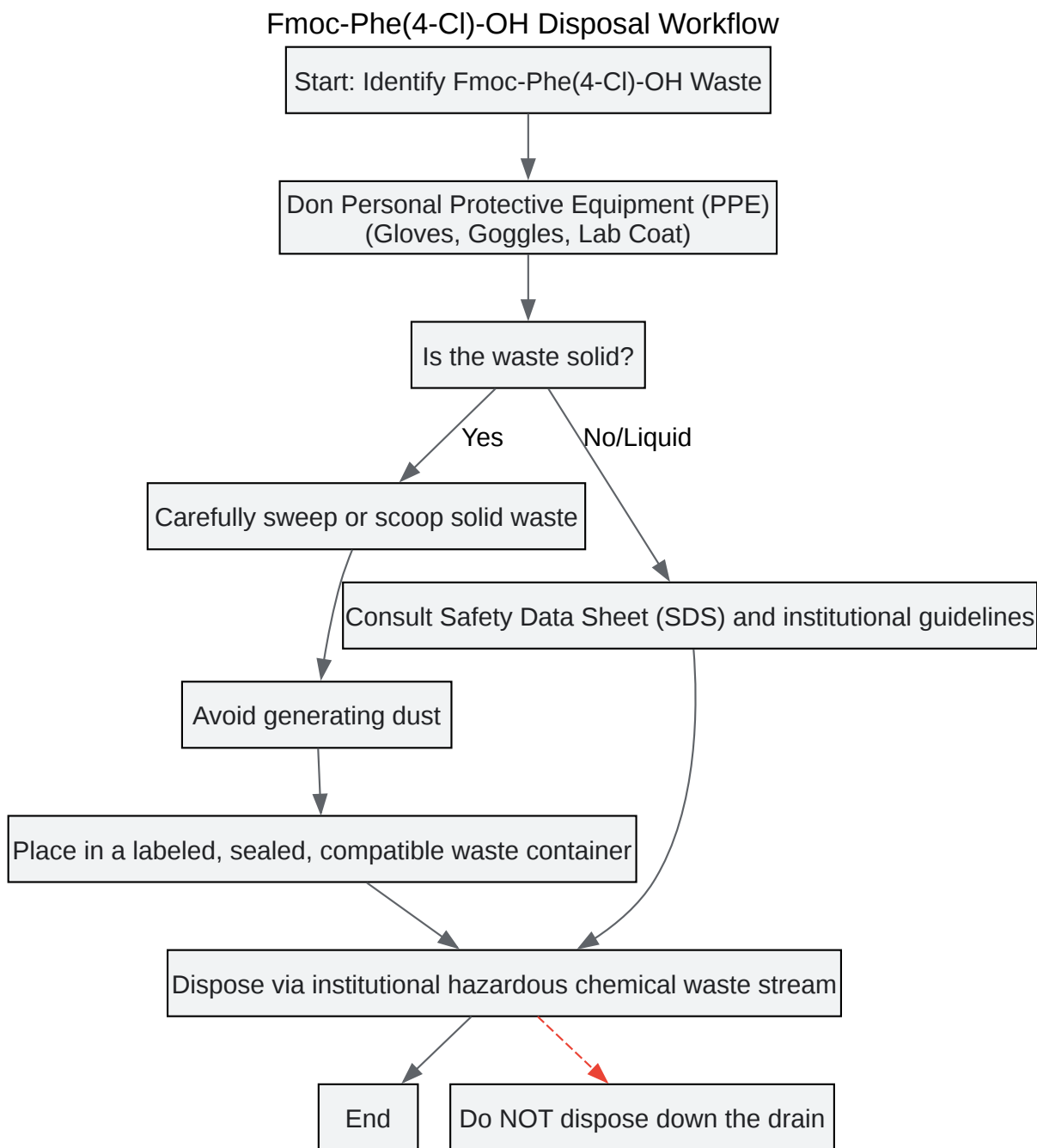
- Appropriate Personal Protective Equipment (PPE): lab coat, chemical safety goggles, chemical-resistant gloves (e.g., nitrile).
- Designated, sealable hazardous waste container.
- Waste label.
- Tools for collecting solid waste (e.g., scoop, brush).

## Procedure:

- Preparation and Safety Precautions:
  - Ensure work is conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize the risk of dust inhalation.[\[6\]](#)
  - Don appropriate PPE, including a lab coat, safety goggles, and gloves.[\[5\]](#)
- Containment of Spills:
  - In case of a small spill, carefully sweep up the solid material.[\[7\]](#)
  - Avoid actions that could generate dust.[\[7\]](#)[\[8\]](#)
  - For larger spills, sweep or shovel the material into a suitable container for disposal.[\[7\]](#)
- Waste Collection:
  - Place all solid waste, including contaminated materials, into a designated and compatible hazardous waste container.
  - Ensure the container is kept closed when not in use.
- Labeling:
  - Clearly label the waste container with its contents, for example: "Solid Waste: **Fmoc-Phe(4-Cl)-OH**".
  - Include any other information required by your institution's waste disposal guidelines.
- Disposal:
  - Dispose of the sealed and labeled container through your institution's designated solid chemical waste stream.
  - It is crucial to prevent the chemical from entering drains or waterways.[\[7\]](#)[\[8\]](#)[\[9\]](#)
  - Contaminated packaging should be disposed of as unused product.[\[10\]](#)

## Logical Workflow for Disposal

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **Fmoc-Phe(4-Cl)-OH**.



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Caption: Workflow for the safe disposal of **Fmoc-Phe(4-Cl)-OH**.

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- To cite this document: BenchChem. [Proper Disposal of Fmoc-Phe(4-Cl)-OH: A Safety and Operational Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b557889#fmoc-phe-4-cl-oh-proper-disposal-procedures\]](https://www.benchchem.com/product/b557889#fmoc-phe-4-cl-oh-proper-disposal-procedures)

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